

Application Notes and Protocols for 3,5-Diiodothyroacetic Acid (DIANA)

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Compound of Interest

Compound Name: 3,5-Diiodothyroacetic acid

Cat. No.: B028850

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **3,5-Diiodothyroacetic acid** (DIANA), also known as Diac, is a metabolite of thyroid hormone.^[1] It is recognized for its thyromimetic activity, including the ability to lower blood cholesterol levels and inhibit lipid peroxidation.^{[2][3][4]} DIANA acts as an analog of thyroid hormones and is utilized in research related to metabolic diseases, endocrinology, and oxidative stress.^{[2][5]} Its mechanism of action involves both thyroid hormone receptor (THR)-dependent and independent signaling pathways, with mitochondria being a significant cellular target.^{[1][6][7]} Proper solubilization is critical for its application in *in vitro* and *in vivo* experimental models. This document provides a detailed protocol for dissolving and preparing DIANA solutions for research purposes.

Quantitative Data Summary

The solubility of **3,5-Diiodothyroacetic Acid** (M.W. 496.0 g/mol) in various common laboratory solvents is summarized below.^{[2][8]} This data is essential for preparing stock solutions at appropriate concentrations.

Solvent	Solubility (mg/mL)	Molar Concentration (mM)
Dimethylformamide (DMF)	30 mg/mL	~60.5 mM
Dimethyl sulfoxide (DMSO)	30 mg/mL	~60.5 mM
DMSO:PBS (pH 7.2) (1:2)	0.33 mg/mL	~0.67 mM

Table 1: Solubility of **3,5-Diiodothyroacetic Acid** in different solvents. Data sourced from supplier technical information.[\[2\]](#)

Experimental Protocols

1. Materials and Equipment:

- **3,5-Diiodothyroacetic acid** (crystalline solid)[\[2\]](#)
- Dimethyl sulfoxide (DMSO), anhydrous
- Dimethylformamide (DMF), anhydrous
- Phosphate-buffered saline (PBS), pH 7.2
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips
- Analytical balance

2. Protocol for Preparing a Concentrated Stock Solution (e.g., 30 mg/mL in DMSO):

This protocol describes the preparation of a high-concentration stock solution that can be stored for long periods and diluted to final working concentrations for experiments.

- Equilibration: Allow the vial of DIANA to warm to room temperature before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of DIANA powder in a sterile microcentrifuge tube or vial. For example, to prepare 1 mL of a 30 mg/mL solution, weigh 30 mg of DIANA.
- Solvent Addition: Add the appropriate volume of anhydrous DMSO to the DIANA powder. For the example above, add 1 mL of DMSO.

- Dissolution: Vortex the solution vigorously until the crystalline solid is completely dissolved. Gentle warming (to 37°C) can be applied if necessary to aid dissolution, but avoid overheating.
- Storage: Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C. The compound is stable for at least four years when stored under these conditions.[\[2\]](#)

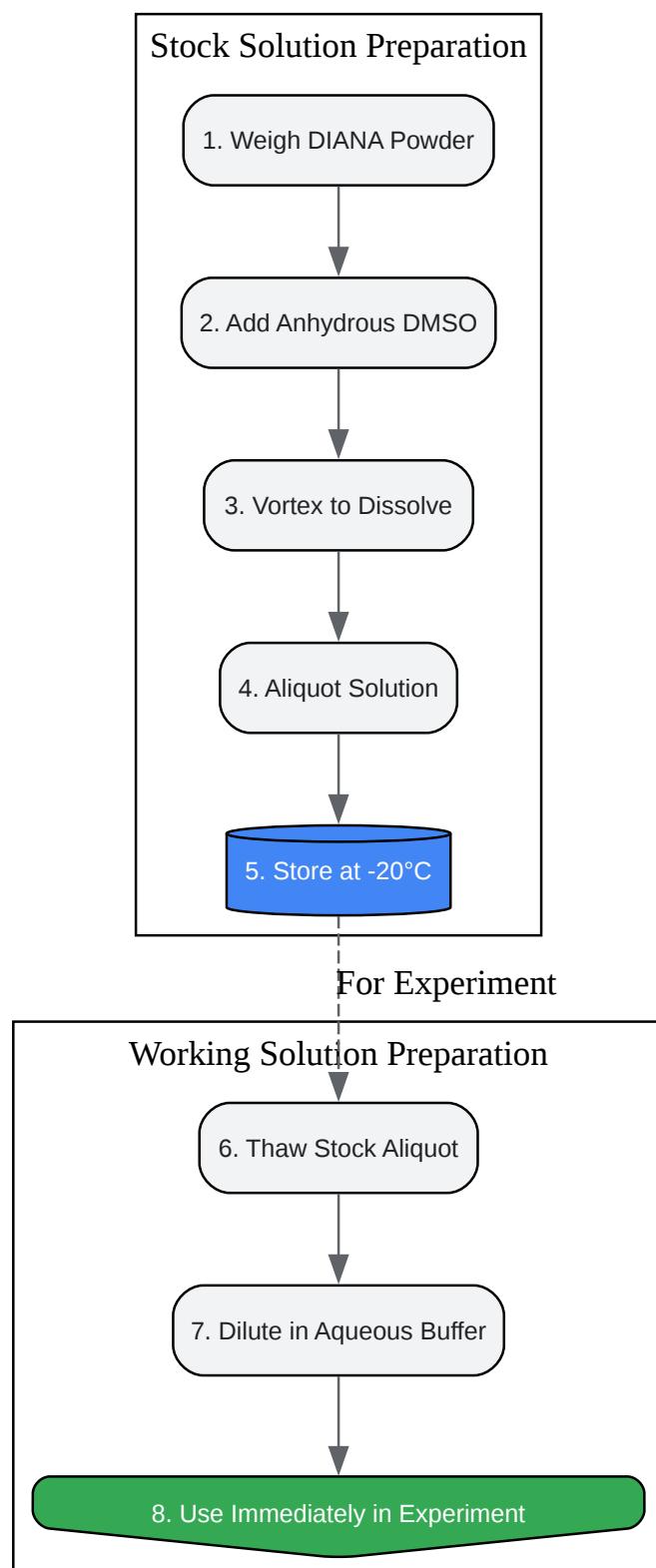
3. Protocol for Preparing an Aqueous Working Solution:

For most cell-based assays, the organic solvent stock solution must be diluted into an aqueous buffer or cell culture medium. It is crucial to ensure the final concentration of the organic solvent (e.g., DMSO) is low enough (typically <0.5%) to not affect the experimental system.

- Thawing: Thaw a single aliquot of the DIANA stock solution at room temperature.
- Serial Dilution: Perform a serial dilution of the stock solution into the desired aqueous buffer (e.g., PBS or cell culture medium).
- Dilution Example: To prepare a 100 µM working solution from a 30 mg/mL (~60.5 mM) DMSO stock:
 - First, perform an intermediate dilution by adding 10 µL of the 60.5 mM stock to 595 µL of culture medium to get a 1 mM solution.
 - Next, add 10 µL of the 1 mM intermediate solution to 990 µL of culture medium to achieve the final 10 µM concentration.
- Mixing: Mix thoroughly by gentle pipetting or vortexing after each dilution step.
- Usage: Use the freshly prepared aqueous working solution immediately for experiments. It is not recommended to store aqueous solutions for more than one day.[\[9\]](#)

Visualizations

Experimental Workflow

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Caption: Workflow for DIANA solution preparation.

Signaling Pathway

Caption: Simplified signaling pathways of DIANA.

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